

Essential Safety and Operational Guide for Handling AT791

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT791

Cat. No.: B15614096

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **AT791**, a potent and orally bioavailable Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9) inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

AT791 is classified as a toxic compound and is a moderate to severe irritant to the skin and eyes.^[1] Handling should be restricted to personnel trained in the safe management of potent active pharmaceutical ingredients.^[1]

Quantitative Safety Data Summary

Parameter	Value	Source
CAS Number	1219962-49-8	[1][2][3][4][5]
Molecular Formula	C23H31N3O3	[1][2][5]
Molecular Weight	397.51 g/mol	[2][5]
Hazard Description	Toxic; Moderate to severe skin and eye irritant	[1]
Solubility in DMSO	≥ 80 mg/mL (≥ 201.25 mM)	[5]
Storage (Solid)	-20°C for up to 3 years	
Storage (in Solvent)	-80°C for up to 1 year	[5]

Recommended Personal Protective Equipment (PPE)

A comprehensive assessment of potential exposure should be conducted before handling **AT791**. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of potential aerosolization or handling of large quantities of the solid compound, a properly fitted respirator is recommended. All handling of the solid form should be performed in a certified chemical fume hood.

Experimental Protocols: Safe Handling and Disposal

A. Preparation of Stock Solutions

AT791 is typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.

- Preparation: All manipulations involving the solid form of **AT791** must be conducted in a chemical fume hood.

- Weighing: Carefully weigh the desired amount of **AT791** powder using an analytical balance within the fume hood.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **AT791** powder. To aid dissolution, gentle vortexing or sonication may be applied.
- Storage: Store the stock solution at -80°C in tightly sealed, clearly labeled vials. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

B. Disposal Plan

As a potent small molecule inhibitor, all waste contaminated with **AT791** must be treated as hazardous chemical waste.

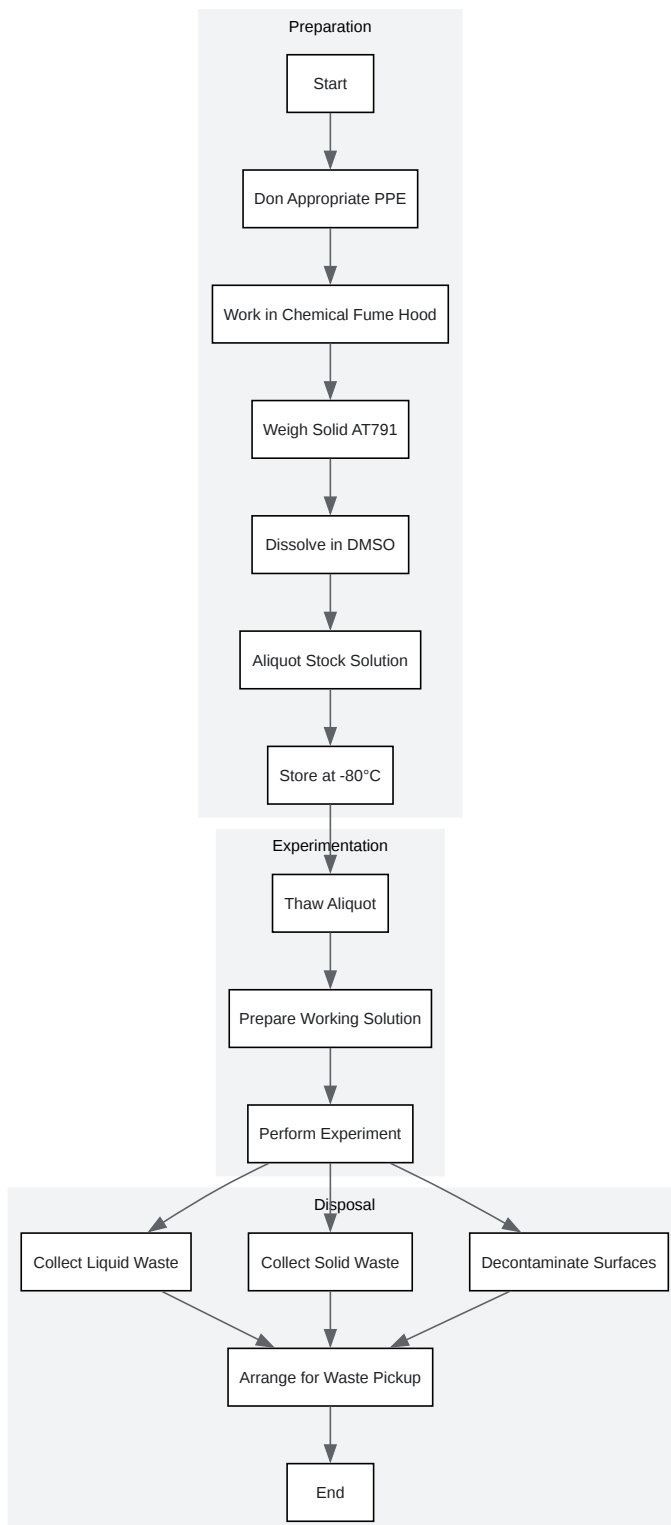
- Liquid Waste:
 - Collect all solutions containing **AT791** (including unused stock and working solutions, and the first rinse of any container) in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container label should include "Hazardous Waste" and the full chemical name "**AT791**".
 - Store the liquid waste container in a designated, secure, and well-ventilated area, segregated from incompatible chemicals.
- Solid Waste:
 - Dispose of all materials that have come into contact with **AT791**, such as pipette tips, tubes, gloves, and weighing paper, in a dedicated, clearly labeled hazardous solid waste container.
 - Do not mix this waste with non-hazardous laboratory trash.
- Decontamination:

- Wipe down all surfaces and equipment that may have come into contact with **AT791** with an appropriate laboratory disinfectant. Dispose of the cleaning materials as hazardous solid waste.
- Waste Pickup:
 - Follow your institution's established procedures for the collection and disposal of hazardous chemical waste. Do not dispose of any **AT791**-contaminated waste down the drain or in the regular trash.

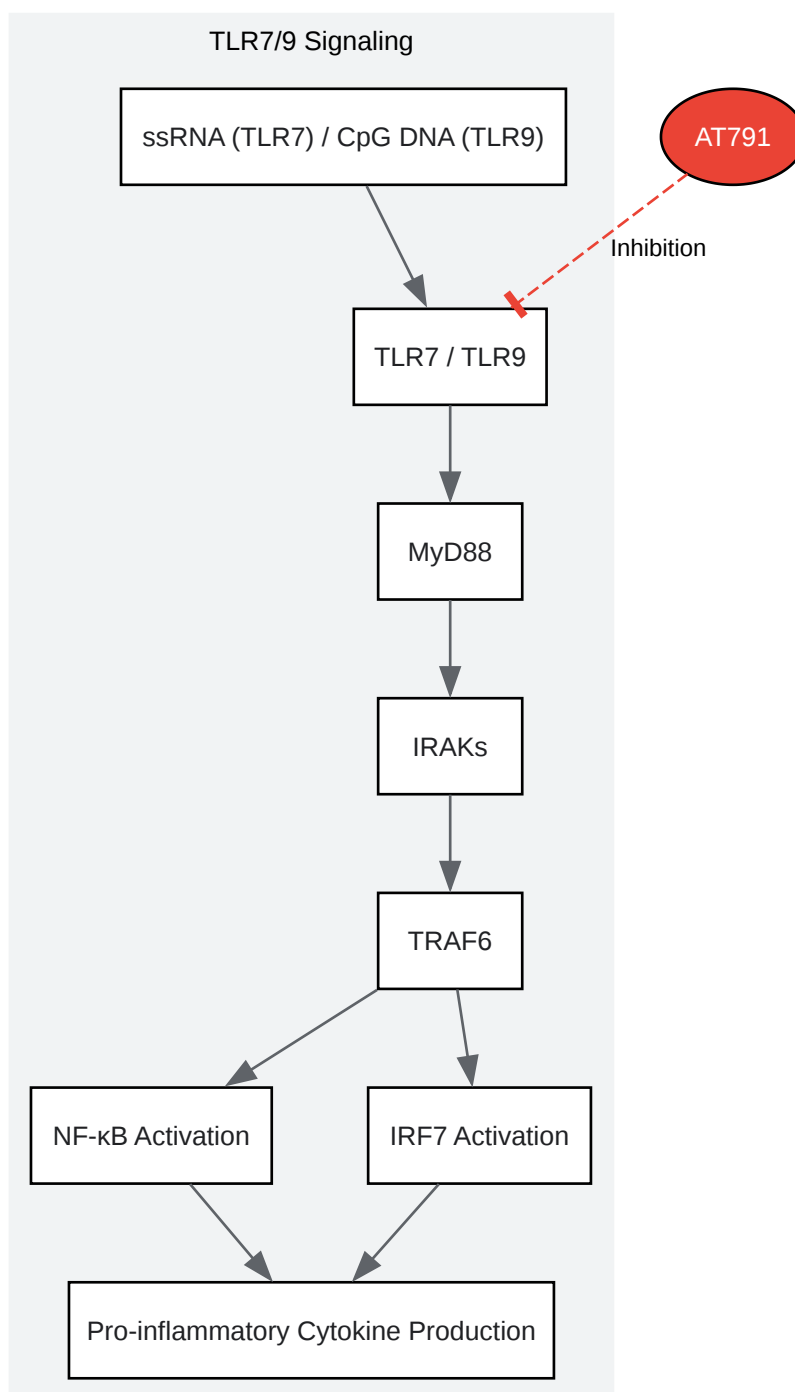
Visualized Workflows and Pathways

Safe Handling Workflow for **AT791**

Safe Handling Workflow for AT791



AT791 Signaling Pathway Inhibition

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. AT791 - MedChem Express [bioscience.co.uk]
- 3. medchemexpress.com [medchemexpress.com]
- 4. AT791 | TLR7 inhibitor | TLR9 inhibitor | TargetMol [targetmol.com]
- 5. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling AT791]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614096#personal-protective-equipment-for-handling-at791\]](https://www.benchchem.com/product/b15614096#personal-protective-equipment-for-handling-at791)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com